

# Safeguarding Your Laboratory: Proper Disposal of Butylcyclopropane

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## Compound of Interest

Compound Name: Butylcyclopropane

Cat. No.: B14743355

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For researchers and professionals in drug development, the meticulous management of chemical reagents is fundamental to ensuring a safe and compliant laboratory environment. **Butylcyclopropane**, a flammable cycloalkane, necessitates careful handling and disposal to mitigate potential safety and environmental hazards. This guide provides a comprehensive operational plan for the proper disposal of **butylcyclopropane**, drawing upon safety data for the compound and general protocols for flammable liquid waste.

## Key Chemical and Physical Properties

A thorough understanding of a substance's properties is the first step toward safe handling and disposal. The following table summarizes key data for **butylcyclopropane**.

Property	Value	Unit	Source/Compound
Molecular Formula	C7H14	Butylcyclopropane[1] [2]	
CAS Number	930-57-4	Butylcyclopropane[1] [3]	
Boiling Point	99.1	°C at 760 mmHg	Butylcyclopropane[2]
Melting Point	-124.7	°C	Butylcyclopropane[1] [2]
Density	0.7285	g/cm <sup>3</sup>	Butylcyclopropane[1]
Hazard Class	Highly flammable liquid and vapor		

## Immediate Safety and Handling Protocols

Before beginning any disposal procedure, ensure all personnel are equipped with the appropriate Personal Protective Equipment (PPE) to prevent exposure.

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use suitable chemical-resistant gloves (e.g., nitrile).
- Body Protection: A flame-retardant lab coat is required.[4]
- Ventilation: Always handle **butylcyclopropane** in a well-ventilated area, preferably within a chemical fume hood.[5]

Keep **butylcyclopropane** away from heat, sparks, open flames, and other ignition sources. Smoking should be strictly prohibited in the handling area.[5]

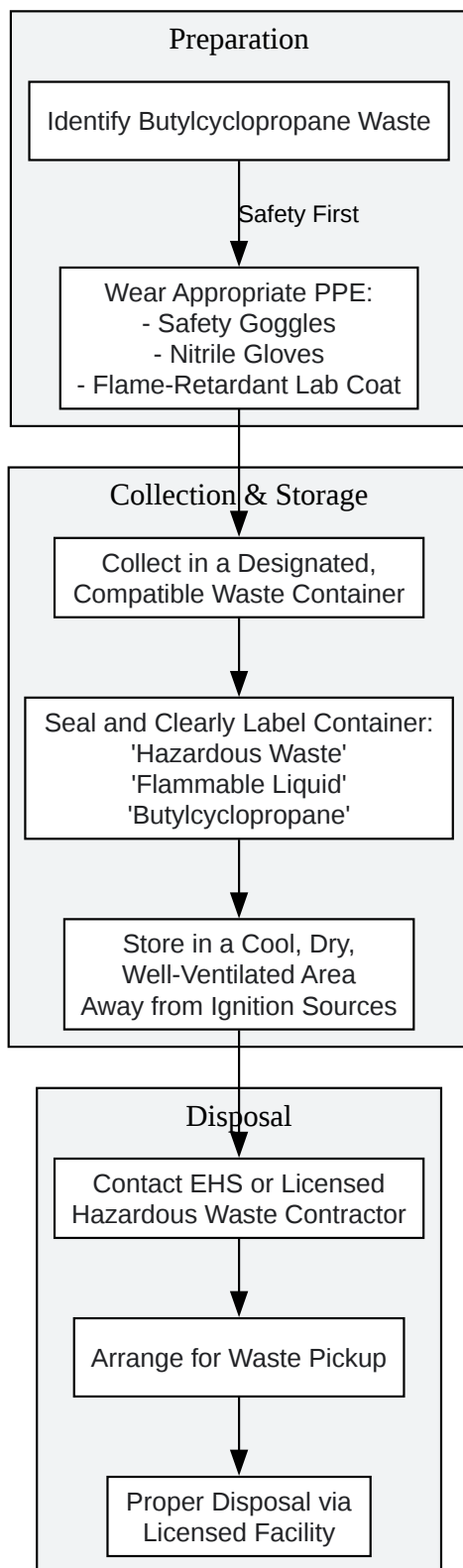
## Step-by-Step Disposal Procedure

The disposal of **butylcyclopropane** must be treated with the same caution as any flammable and hazardous chemical. Adherence to the following procedural steps is mandatory.

- Waste Classification: **Butylcyclopropane** is classified as a Class 3 flammable liquid and, therefore, is considered hazardous waste.[\[6\]](#)[\[7\]](#)
- Waste Collection:
  - Collect waste **butylcyclopropane** in a designated, properly labeled, and sealed container. [\[4\]](#) The container must be compatible with flammable hydrocarbons.
  - Do not mix **butylcyclopropane** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[4\]](#)
- Labeling:
  - Clearly label the waste container with "Hazardous Waste," "Flammable Liquid," and "**Butylcyclopropane**."[\[6\]](#)[\[8\]](#) Include any other identifiers required by your institution. General identifiers like "Solvent Waste" are not sufficient.[\[6\]](#)
- Storage:
  - Store the sealed waste container in a designated, cool, dry, and well-ventilated area away from ignition sources.[\[7\]](#)[\[9\]](#)
  - Ensure the storage area is designated for flammable liquid waste and is not in an area used for exits or stairways.[\[10\]](#)
  - Quantities of flammable liquids should be stored in approved storage cabinets.[\[10\]](#)
- Disposal Request:
  - Never pour flammable liquids down the sink or drain.[\[6\]](#)[\[8\]](#)[\[9\]](#)
  - Contact your institution's EHS department or a licensed hazardous waste management company to arrange for pickup and disposal.[\[7\]](#)[\[10\]](#) Provide them with all necessary information about the waste, including its composition and volume.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **butylcyclopropane**.



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Caption: Workflow for the safe disposal of **butylcyclopropane**.

Disclaimer: This guide is synthesized from available safety data and general hazardous waste protocols. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for disposal procedures specific to your location and facilities.[4]

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